

In-Depth Technical Guide: Safety and Handling of Biotin-PEG4-Amide-C6-Azide

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Compound of Interest

Compound Name: Biotin-PEG4-Amide-C6-Azide

Cat. No.: B2396260

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety and handling procedures for **Biotin-PEG4-Amide-C6-Azide** (CAS No. 1006592-62-6), a heterobifunctional linker widely utilized in bioconjugation, click chemistry, and the development of Proteolysis Targeting Chimeras (PROTACs). Given the absence of a comprehensive Safety Data Sheet (SDS) for this specific compound, this guide synthesizes available data from suppliers and information from the SDS of a structurally similar compound, Biotin-PEG4-Azide.

Compound Identification and Properties

Biotin-PEG4-Amide-C6-Azide is a molecule that incorporates a biotin moiety for strong binding to avidin or streptavidin, a polyethylene glycol (PEG4) spacer to enhance solubility and reduce steric hindrance, and a terminal azide group for covalent ligation via click chemistry.^[1]^[2]

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	1006592-62-6	[3]
Molecular Formula	C ₂₇ H ₄₉ N ₇ O ₇ S	[4]
Molecular Weight	615.79 g/mol	[4]
Appearance	White to light yellow powder or lump	[5]
Purity	Typically >95% (HPLC)	[1][6]
IUPAC Name	N-(6-azidohexyl)-1-(5-((3aS,4S,6aR)-2-oxohexahydro-1H-thieno[3,4-d]imidazol-4-yl)pentanamido)-3,6,9,12-tetraoxapentadecan-15-amide	[3]

Hazard Identification and Safety Precautions

While a specific SDS for **Biotin-PEG4-Amide-C6-Azide** is not publicly available, an SDS for the related compound Biotin-PEG4-Azide (CAS RN: 1309649-57-7) states that it is not classified as a hazardous substance or mixture according to Regulation (EC) No 1272/2008. However, as with all laboratory chemicals, appropriate precautions should be taken. The primary hazards are associated with the azide functional group, which can be reactive, and the potential for inhalation or skin contact with the powdered form.

General Handling Precautions:

- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Ensure adequate ventilation, using a local exhaust system if possible, to prevent dust dispersion.

- Wash hands thoroughly after handling.
- Install and have ready access to a safety shower and eye bath.

Storage and Stability

Proper storage is crucial to maintain the integrity of the compound.

Table 2: Storage and Handling Recommendations

Condition	Recommendation	Source
Storage Temperature	-20°C is widely recommended for long-term storage.	[1][7][8]
Powder Storage	Store in a tightly sealed container, in a dry environment, away from light. [1][6] May be kept under an inert gas.	
In Solvent	-80°C for up to 1 year.	[4]
Shipping	Typically shipped at ambient temperature or with blue ice.	[4][6]
Stability	Stable for at least two to three years when stored as a powder at -20°C.	[4][7]

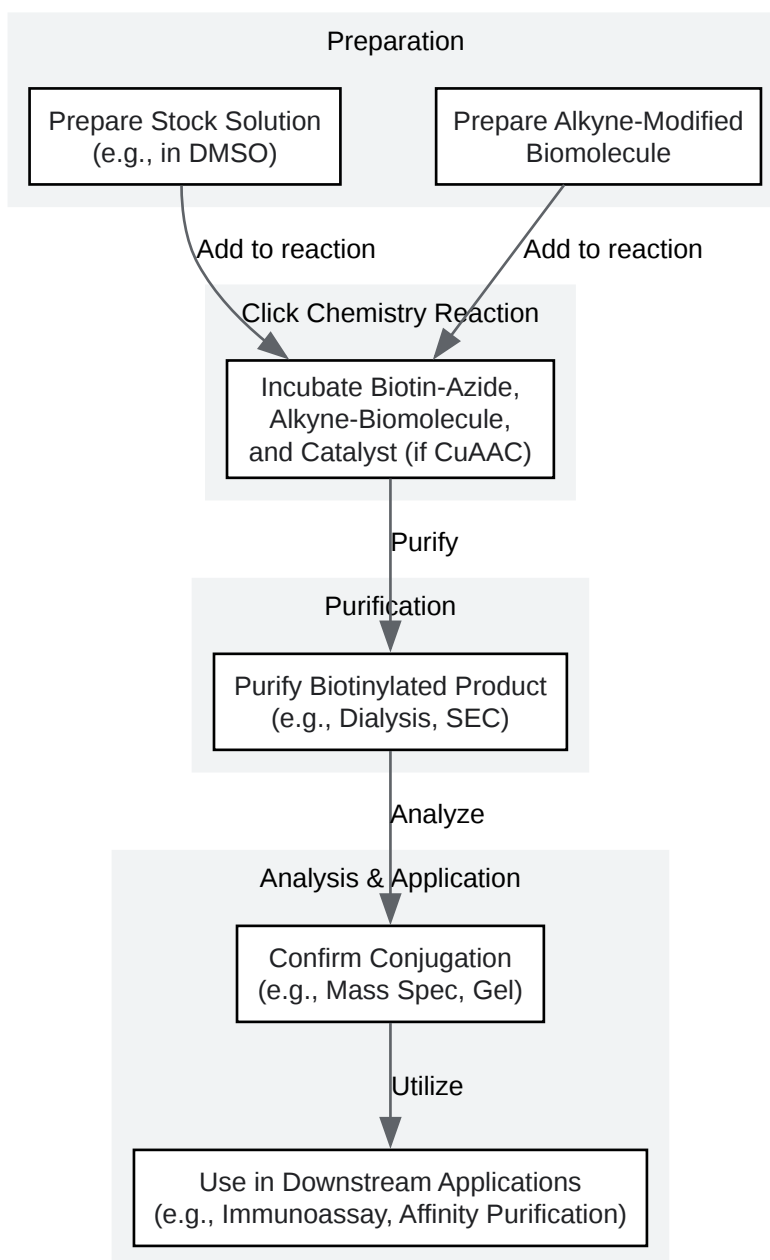
Experimental Protocols and Applications

This compound is primarily used for bioconjugation via "click chemistry." The azide group reacts with terminal alkynes in a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or with strained cyclooctynes in a strain-promoted azide-alkyne cycloaddition (SPAAC) to form a stable triazole linkage.[9][10] This allows for the specific labeling of proteins, nucleic acids, and other biomolecules.[2][10] It is also a key component in the synthesis of PROTACs, where it serves as a linker between a ligand for a target protein and a ligand for an E3 ubiquitin ligase. [4][9]

General Experimental Workflow:

The following diagram illustrates a typical workflow for a bioconjugation experiment using **Biotin-PEG4-Amide-C6-Azide**.

Experimental Workflow: Bioconjugation with Biotin-PEG4-Amide-C6-Azide



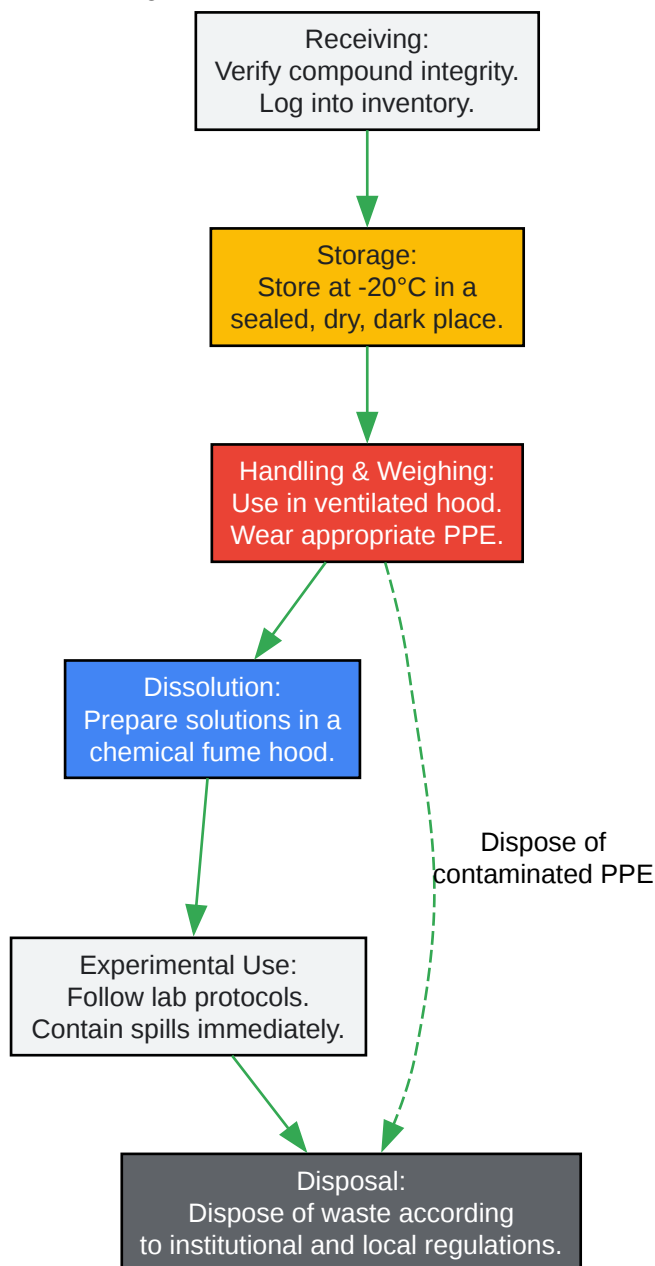
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Caption: A typical experimental workflow for bioconjugation.

Safe Handling and Disposal Workflow

The following diagram outlines the key stages for the safe handling of **Biotin-PEG4-Amide-C6-Azide** from receipt to disposal.

Safe Handling Workflow for Biotin-PEG4-Amide-C6-Azide

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Caption: A logical workflow for the safe handling of the compound.

First Aid Measures

Based on general laboratory safety for non-hazardous powders:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Take off contaminated clothing immediately. Rinse the affected skin area with plenty of water.
- Eye Contact: Rinse out with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice if irritation persists.
- Ingestion: Make the victim drink water (two glasses at most). Consult a doctor if you feel unwell.

Spill and Leak Procedures

- Personal Precautions: Wear suitable protective equipment and avoid inhalation of dust.
- Containment and Cleaning: Prevent the product from entering drains. Pick up the material mechanically without creating dust and place it in a suitable container for disposal.

This guide is intended for research purposes only and should be used in conjunction with your institution's specific safety protocols. Always consult with your institution's Environmental Health and Safety (EHS) department for detailed guidance on handling and disposal.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of Biotin-PEG4-Amide-C6-Azide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2396260#safety-data-sheet-for-biotin-peg4-amide-c6-azide]

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